

# 7-Hydroxyheptanal: A Technical Overview of a Synthetically Derived Aldehyde

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current scientific understanding of **7-Hydroxyheptanal**. Despite extensive investigation, there is a notable absence of published scientific literature detailing the discovery of **7-Hydroxyheptanal** as a naturally occurring compound. Database searches and a thorough review of available research have not yielded evidence of its isolation from plant, animal, or microbial sources. Consequently, this document focuses on the available chemical and synthetic information for this molecule.

# **Physicochemical Properties**

**7-Hydroxyheptanal** is a bifunctional organic molecule containing both a hydroxyl and an aldehyde group. Its structure and properties make it a potential building block in organic synthesis. A summary of its key physicochemical data is presented in Table 1.

Table 1: Physicochemical Properties of **7-Hydroxyheptanal** 



Property	Value	Source
CAS Number	22054-13-3	[1][2]
Molecular Formula	C7H14O2	[1]
Molecular Weight	130.18 g/mol	[3]
Predicted Boiling Point	214.5 ± 23.0 °C	[4]
Predicted Density	0.937 ± 0.06 g/cm <sup>3</sup>	[4]
Predicted LogP	1.12810	[4]
Hydrogen Bond Donor Count	1	[3][4]
Hydrogen Bond Acceptor Count	2	[3][4]
Rotatable Bond Count	6	[3][4]
Exact Mass	130.099379685 Da	[3][4]

# Synthesis of 7-Hydroxyheptanal

While not confirmed as a natural product, **7-Hydroxyheptanal** can be synthesized from a naturally derived starting material, aleuritic acid. Aleuritic acid is a major component of shellac. The synthesis involves the oxidative cleavage of the vicinal diol in aleuritic acid.

## **Experimental Protocol: Synthesis from Aleuritic Acid[6]**

### Materials:

- Aleuritic acid
- Sodium hydroxide (NaOH)
- Sodium periodate (NaIO<sub>4</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>)



- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Water

#### Procedure:

- A suspension of aleuritic acid (100 g) is prepared in water (660 ml), and a solution of sodium hydroxide (13.2 g) in water is added while stirring at a temperature of 0° to 10° C.
- To the resulting suspension of sodium aleuritate, a solution of sodium periodate (80 g) in water (800 ml) is added over a period of 1 hour. The temperature of the reaction mixture should not exceed 15° C.
- Dichloromethane (200 ml) is added, and the mixture is stirred for an additional 2.5 hours at 15° C.
- A further portion of dichloromethane (300 ml) and saturated aqueous sodium bicarbonate (100 ml) are added, and the mixture is stirred vigorously.
- The precipitated sodium iodate is removed by filtration.
- The dichloromethane layer is separated from the aqueous phase.
- The aqueous phase is washed with dichloromethane (500 ml).
- The combined dichloromethane extracts are dried over anhydrous magnesium sulfate.
- The dichloromethane is removed under reduced pressure (in vacuo) at a temperature below 40° C to yield 7-hydroxyheptanal.

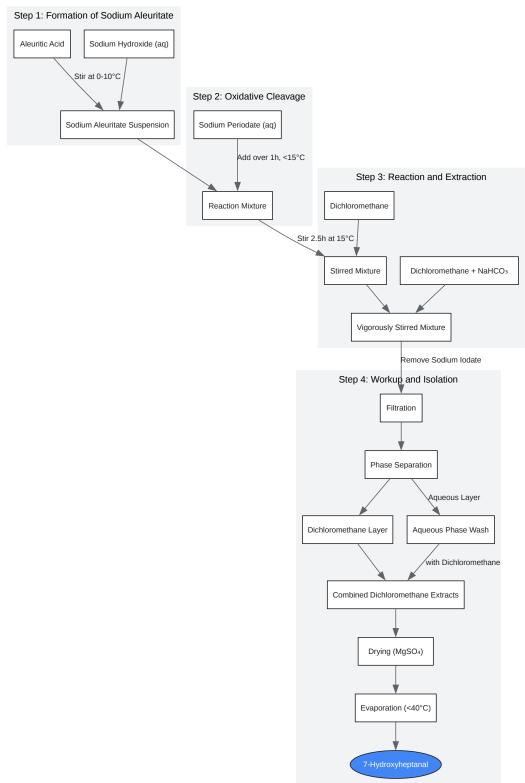
Yield: 43 g

Characterization Data:

vmax: 3400 cm<sup>-1</sup>, 2700 cm<sup>-1</sup>, 1710 cm<sup>-1</sup>

The workflow for this synthesis is illustrated in the following diagram.





Synthesis of 7-Hydroxyheptanal from Aleuritic Acid

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Caption: Synthetic workflow for 7-Hydroxyheptanal from aleuritic acid.



## Conclusion

In summary, **7-Hydroxyheptanal** is a chemical compound for which there is currently no evidence of natural occurrence in the reviewed scientific literature. Its physicochemical properties are primarily derived from computational predictions. A documented synthetic route from the natural product aleuritic acid provides a method for its preparation in a laboratory setting. This guide serves as a resource for researchers interested in the synthesis and potential applications of this molecule, while also highlighting the existing knowledge gap regarding its presence in nature. Further research would be necessary to determine if **7-Hydroxyheptanal** is a yet-to-be-discovered natural product.

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## References

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